

Application Notes and Protocols: Preparation of NTRC 0066-0 Stock Solution

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Compound of Interest

Compound Name: NTRC 0066-0

Cat. No.: B609676

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Introduction

NTRC 0066-0 is a highly selective and potent small molecule inhibitor of threonine tyrosine kinase (TTK), also known as monopolar spindle 1 (Mps1), with an IC₅₀ of 0.9 nM.[1][2] TTK is a crucial component of the spindle assembly checkpoint (SAC), a critical cellular mechanism that ensures the fidelity of chromosome segregation during mitosis.[3] Aberrant expression of TTK is observed in various cancers, making it a promising therapeutic target.[3][4] **NTRC 0066-0** has demonstrated potent anti-proliferative activity in diverse cancer cell lines and has shown efficacy in in vivo xenograft models.[1][2][3] Proper preparation and storage of **NTRC 0066-0** stock solutions are paramount for ensuring experimental reproducibility and accuracy. These application notes provide a detailed protocol for the preparation, storage, and handling of **NTRC 0066-0** stock solutions.

Quantitative Data Summary

For ease of reference and experimental planning, the key quantitative data for **NTRC 0066-0** are summarized in the table below.

Property	Value	Source
Molecular Weight	565.71 g/mol	[1][2]
Molecular Formula	C33H39N7O2	[1]
CAS Number	1817791-73-3	[1][2]
Appearance	White to yellow solid	[1]
Purity	>99% (typical)	
IC50 (TTK)	0.9 nM	[1][2]
Solubility in DMSO	20.83 mg/mL (36.82 mM)	[1][2][5]
Recommended Solvent	Dimethyl sulfoxide (DMSO), anhydrous	[1][2]
Powder Storage	-20°C for 3 years or 4°C for 2 years	[1]
Stock Solution Storage	-80°C for up to 6 months; -20°C for up to 1 month	[1][2][6]

Experimental Protocols

Materials

- **NTRC 0066-0** powder (CAS: 1817791-73-3)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block set to 37-60°C (optional, for aiding dissolution)
- Ultrasonic bath (optional, for aiding dissolution)

- Personal Protective Equipment (PPE): safety glasses, lab coat, and chemical-resistant gloves

Protocol for Preparation of a 10 mM NTRC 0066-0 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **NTRC 0066-0** in DMSO. Adjustments can be made to the calculations to prepare stock solutions of different concentrations.

- Pre-weighing Preparations: Before handling the compound, ensure that all necessary equipment is clean, dry, and readily accessible. It is crucial to use anhydrous DMSO as hygroscopic DMSO can significantly impact the solubility of the product.[\[1\]](#)
- Weighing the Compound: Carefully weigh out the desired amount of **NTRC 0066-0** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.66 mg of **NTRC 0066-0**.
 - Calculation:
 - $\text{Volume (L)} \times \text{Concentration (mol/L)} = \text{Moles}$
 - $0.001 \text{ L} \times 0.010 \text{ mol/L} = 0.00001 \text{ mol}$
 - $\text{Moles} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.00001 \text{ mol} \times 565.71 \text{ g/mol} = 0.005657 \text{ g} = 5.66 \text{ mg}$
- Dissolution: Add the appropriate volume of anhydrous DMSO to the vial containing the weighed **NTRC 0066-0** powder. For 5.66 mg of the compound, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Securely cap the vial and vortex thoroughly until the solid is completely dissolved. To aid dissolution, gentle warming of the solution to 37°C or up to 60°C and sonication in an ultrasonic bath for a short period can be employed.[\[2\]](#) Visually inspect the solution to ensure there are no visible particulates.

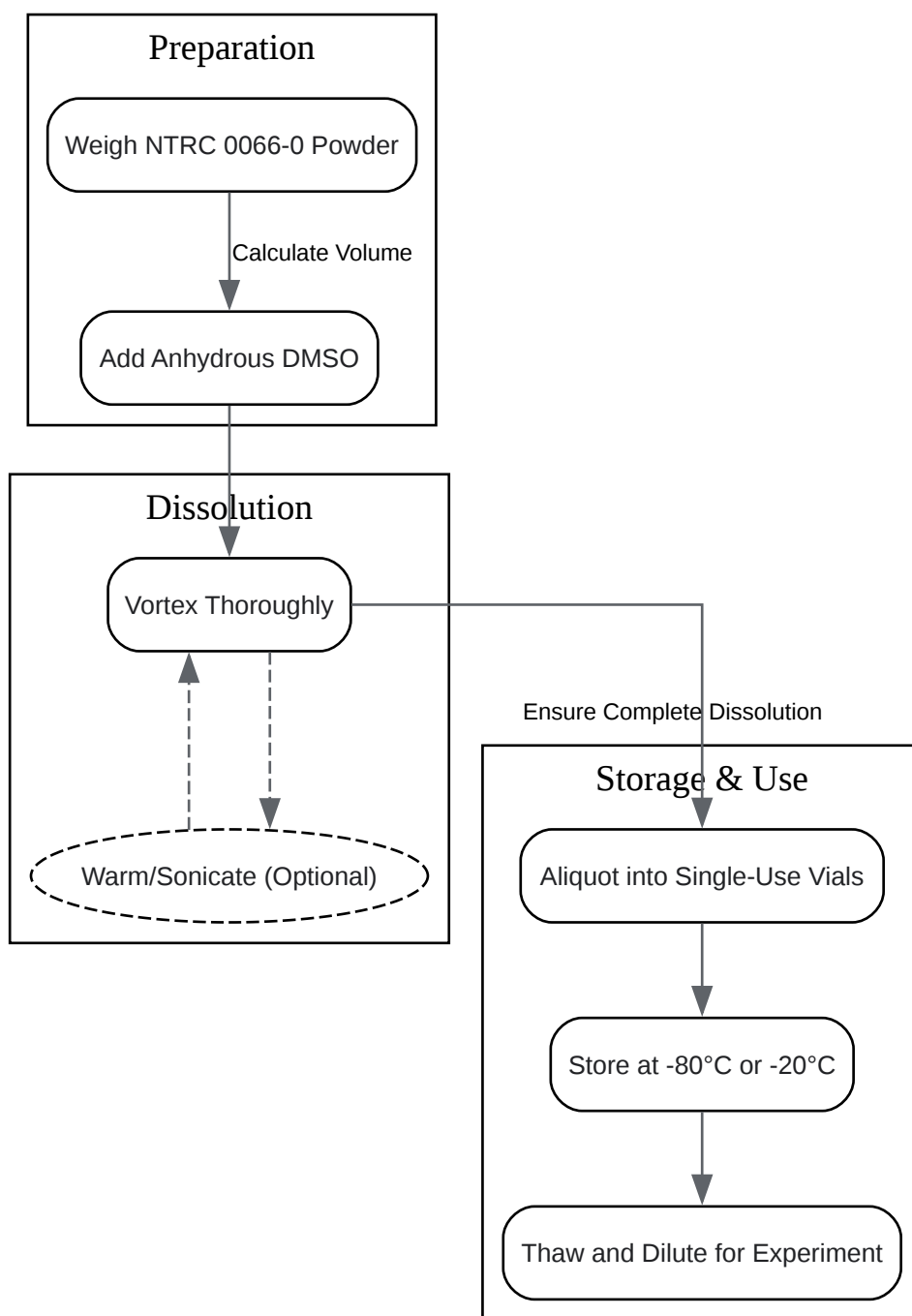
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or cryovials.[\[1\]](#)[\[2\]](#)
- Storage: Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[1\]](#)[\[2\]](#)[\[6\]](#) When ready to use, thaw a single aliquot and dilute it to the desired final concentration in the appropriate cell culture medium or experimental buffer.

Safety Precautions

- **NTRC 0066-0** is a bioactive molecule. Standard laboratory safety practices should be followed.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- Refer to the Material Safety Data Sheet (MSDS) for comprehensive safety information.[\[7\]](#)

Visualizations

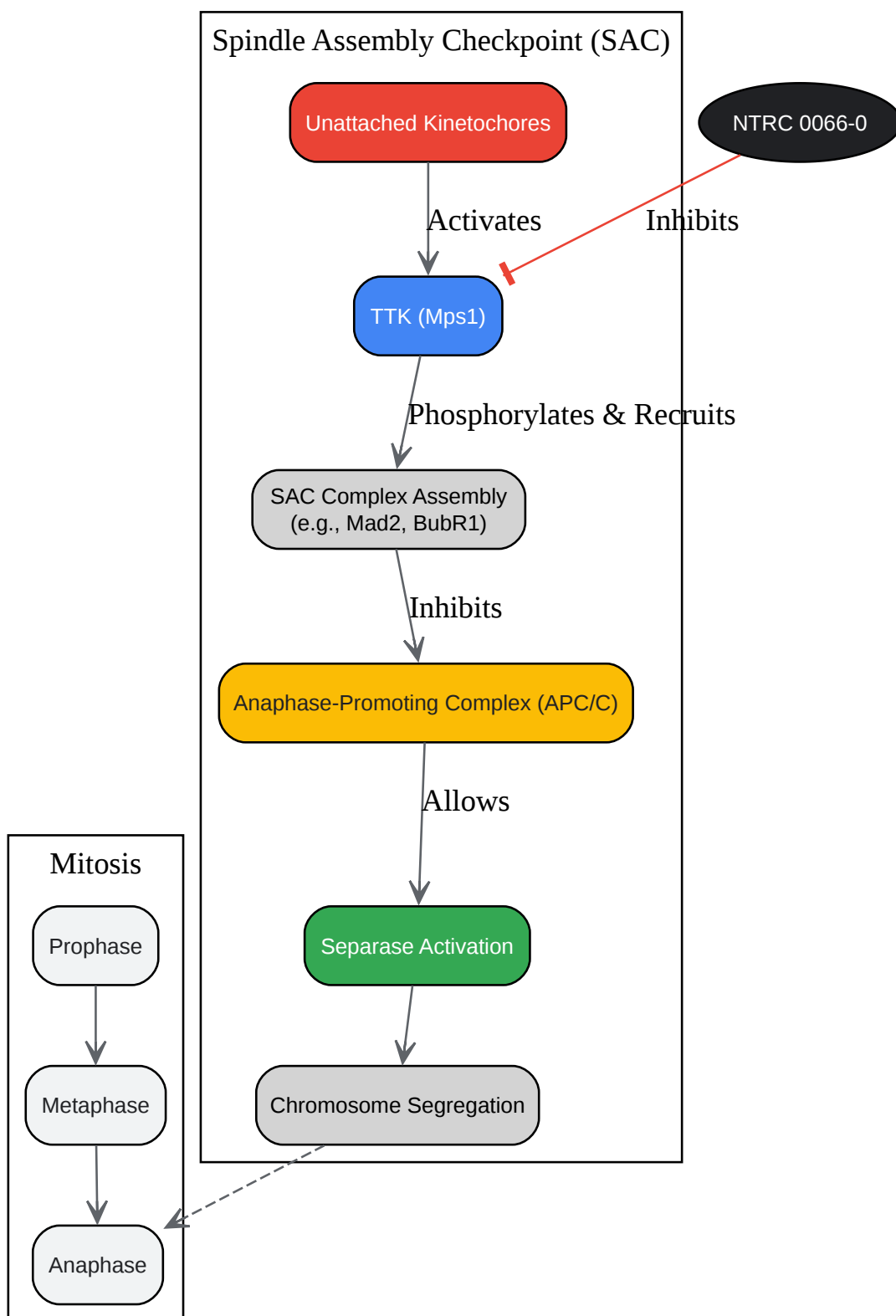
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **NTRC 0066-0** stock solution.

NTRC 0066-0 Mechanism of Action in the Spindle Assembly Checkpoint



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Caption: Role of TTK in the Spindle Assembly Checkpoint and its inhibition by **NTRC 0066-0**.

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